

Maltophilin: Application Notes and Protocols for Experimental Use

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Compound of Interest

Compound Name: Maltophilin

Cat. No.: B15559178

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Introduction

Maltophilin, also known as dihydromaltophilin and Heat-Stable Antifungal Factor (HSAF), is a polycyclic tetramate macrolactam produced by the bacterium *Stenotrophomonas maltophilia* and other bacterial genera like *Streptomyces* and *Lysobacter*. It has garnered significant interest within the scientific community due to its potent and broad-spectrum antifungal activity. This document provides detailed application notes and experimental protocols for the formulation and use of **maltophilin** in a research setting.

Physicochemical Properties

Property	Value	Reference
Molecular Formula	C ₂₉ H ₄₀ N ₂ O ₆	
Molar Mass	512.647 g·mol ⁻¹	
Appearance	White amorphous powder	
Solubility	Soluble in DMSO, ethyl acetate, and methanol. Hardly soluble in water and alkane.	

Mechanism of Action and Signaling Pathway

Maltophilin exhibits a novel mode of antifungal action by disrupting the biosynthesis of sphingolipids, which are essential components of fungal cell membranes and are involved in various signaling pathways. The primary target of **maltophilin** is ceramide synthase, a key enzyme in the sphingolipid biosynthesis pathway.

The inhibition of ceramide synthase leads to a cascade of downstream effects:

- **Disruption of Sphingolipid Homeostasis:** The blockage of ceramide synthesis leads to an accumulation of upstream precursors and a depletion of essential downstream sphingolipids.
- **Cell Wall Stress:** The altered membrane composition triggers a cell wall stress response.
- **Induction of Cell Wall Thickening:** As a compensatory mechanism, the fungal cell activates chitin synthase genes, such as *chsB* and *chsC*, leading to an abnormal thickening of the cell wall.
- **Inhibition of Hyphal Growth:** The thickened and malformed cell wall impairs polarized growth, which is crucial for hyphal elongation and fungal virulence.
- **Induction of Apoptosis:** In some fungi, such as *Candida albicans*, **maltophilin** can induce the production of reactive oxygen species (ROS), leading to apoptosis.
- **To cite this document:** BenchChem. [Maltophilin: Application Notes and Protocols for Experimental Use]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15559178#maltophilin-formulation-for-experimental-use\]](https://www.benchchem.com/product/b15559178#maltophilin-formulation-for-experimental-use)

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